

Toxicological Profile of Potasan (Chlorothion): An In-depth Technical Guide

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Compound of Interest

Compound Name:	Potasan
CAS No.:	299-45-6
Cat. No.:	B1679056

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Introduction

Potasan, chemically known as chlorothion, is an organophosphate insecticide that has been utilized for the control of a variety of agricultural and household pests. As with other compounds in its class, the primary mechanism of action for **Potasan** is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the proper functioning of the nervous system in both insects and vertebrates. This technical guide provides a comprehensive overview of the toxicological effects of **Potasan** on various non-target organisms, compiling available quantitative data, outlining experimental methodologies, and visualizing its mechanism of action. It is important to note that **Potasan** is no longer in common use in many regions, including the United States.^[1]

Acute Toxicity of Potasan (Chlorothion) to Non-Target Organisms

The acute toxicity of **Potasan** varies across different species and routes of exposure. The following tables summarize the available quantitative data for mammals and birds.

Table 1: Acute Toxicity of Potasan (Chlorothion) to Mammals

Species	Route of Exposure	LD50 (mg/kg)	Reference
Rat	Oral	880 - 980	[2]
Rat	Dermal	>1500	[3]
Rat	Intraperitoneal	750	[2]
Mouse	Oral	1250	[2]
Guinea Pig	Intraperitoneal	525	[2]

Table 2: Acute Toxicity of Potasan (Chlorothion) to Birds

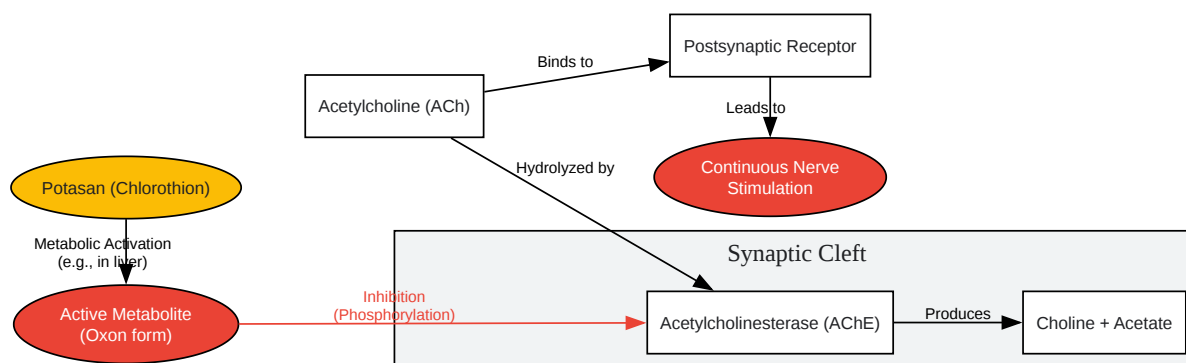
Species	Route of Exposure	LD50 (mg/kg)	Reference
Red-winged Blackbird (<i>Agelaius phoeniceus</i>)	Oral	4.2	[4]
House Sparrow (<i>Passer domesticus</i>)	Oral	4.0	[5]

No specific LC50 data for fish or contact LD50 for honeybees for Chlorothion were identified in the reviewed literature.

Mechanism of Action: Acetylcholinesterase Inhibition

Potasan, like other organophosphate insecticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE). AChE is responsible for breaking down the neurotransmitter acetylcholine in the synaptic cleft. The inhibition of AChE by **Potasan** leads to an accumulation of acetylcholine, resulting in continuous stimulation of cholinergic receptors and subsequent disruption of the nervous system.

The active form of the insecticide, likely an oxygen analog formed through metabolic activation, phosphorylates the serine hydroxyl group in the active site of AChE. This forms a stable, covalent bond that renders the enzyme non-functional. The resulting accumulation of acetylcholine leads to a range of neurotoxic symptoms.[6][7]



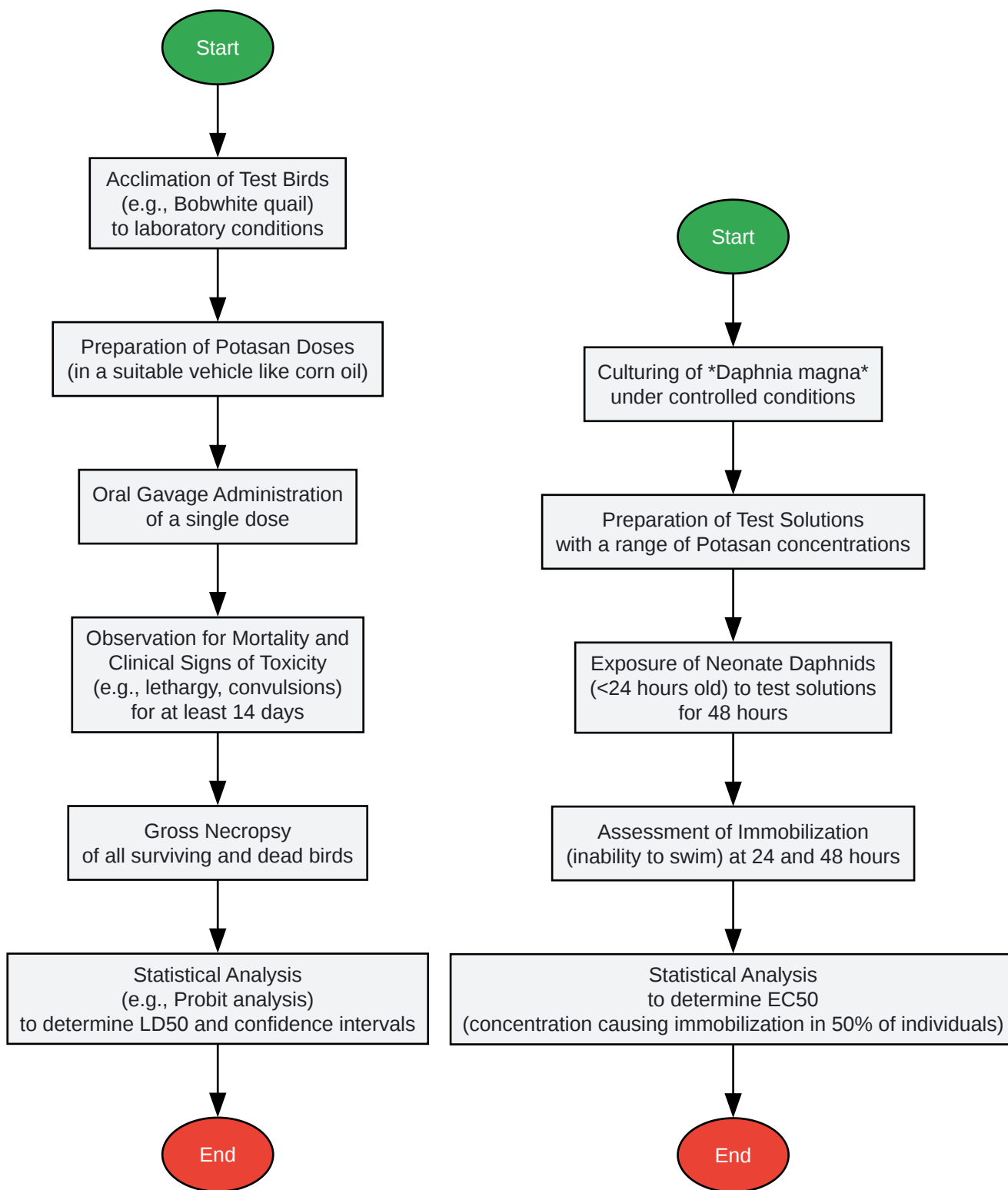
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Figure 1: Mechanism of Acetylcholinesterase Inhibition by **Potasan** (Chlorothion).

Experimental Protocols

Detailed experimental protocols for the specific toxicity studies cited for **Potasan** (Chlorothion) are not readily available in the public domain. However, standardized methodologies for acute toxicity testing in various non-target organisms are well-established and would have been followed. Below are generalized experimental workflows for determining acute oral toxicity in birds and acute toxicity in aquatic invertebrates.

General Workflow for Avian Acute Oral LD50 Test (based on OECD Guideline 223)



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